

Comparative Guide: FTIR Spectral Analysis of 3-Bromo-4-fluoro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-4-fluoro-2-hydroxybenzaldehyde

CAS No.: 856076-73-8

Cat. No.: B2373996

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Executive Summary & Application Context

Compound: **3-Bromo-4-fluoro-2-hydroxybenzaldehyde** CAS: 856076-73-8 Molecular

Formula: $C_7H_4BrFO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

This guide provides a technical analysis of the vibrational spectroscopy of **3-Bromo-4-fluoro-2-hydroxybenzaldehyde**, a critical halogenated scaffold used in the synthesis of Schiff base ligands, metallo-pharmaceuticals, and fluorinated heterocycles.

Unlike simple benzaldehydes, this molecule exhibits a complex spectral signature defined by intramolecular hydrogen bonding (IHB) between the phenolic hydroxyl and the aldehyde carbonyl. This interaction creates a stable pseudo-six-membered ring, significantly shifting key diagnostic peaks.

Primary Objective: To differentiate the target molecule from its structural isomers (e.g., 5-bromo isomer) and precursors (e.g., 4-fluoro-2-hydroxybenzaldehyde) using Fourier Transform Infrared (FTIR) spectroscopy.

Experimental Methodology: Best Practices

For halogenated salicylaldehydes, sample preparation is critical to avoid moisture interference in the hydroxyl region.

Recommended Protocol: Attenuated Total Reflectance (ATR)

- Crystal Type: Diamond or ZnSe (Diamond preferred for durability against abrasive crystalline solids).
- Resolution: 4 cm^{-1} .
- Scans: 32–64 scans to resolve weak overtone bands.
- Rationale: ATR eliminates the need for KBr pellet pressing, which can induce pressure-mediated halogen migration or moisture absorption that obscures the critical O-H stretching region.

Alternative: KBr Pellet Transmission

- Ratio: 1–2 mg sample : 200 mg KBr (dry).
- Warning: Ensure KBr is oven-dried. Water bands (3400 cm^{-1}) can be mistaken for the broadened intramolecular O-H stretch.

Detailed Spectral Analysis

A. The Chelation Zone ($3500\text{--}2700\text{ cm}^{-1}$)

The most defining feature of 2-hydroxybenzaldehydes is the "missing" sharp phenol peak.

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Description & Causality
O-H Stretch (Intramolecular)	3200–2700 (Broad)	Unlike free phenols (~3600 cm ⁻¹), the OH group is locked in a strong hydrogen bond with the carbonyl oxygen. This weakens the O-H bond, causing a massive redshift and broadening.[7] It often overlaps with C-H stretches.
C-H Stretch (Aromatic)	3100–3000	Weak, sharp bands typical of sp ² C-H bonds.
C-H Stretch (Aldehyde)	~2850 & ~2750	The "Fermi Doublet." Two bands arise from the resonance between the fundamental C-H stretch and the first overtone of the C-H bending mode.

B. The Carbonyl Region (1700–1600 cm⁻¹)

This region validates the ortho-relationship of the substituents.

- Target (3-Bromo-4-fluoro-2-hydroxy): Expect $\nu(\text{C}=\text{O})$ at 1660–1670 cm⁻¹.
- Comparison (3-Bromo-4-fluorobenzaldehyde): Without the 2-OH group, the C=O appears higher, typically ~1695–1705 cm⁻¹.
- Mechanism: The intramolecular H-bond donates electron density into the carbonyl oxygen, increasing single-bond character and lowering the force constant (frequency).

C. The Fingerprint & Halogen Zone (1500–400 cm⁻¹)

This region differentiates the specific halogen substitution pattern.

Vibrational Mode	Wavenumber (cm ⁻¹)	Diagnostic Value
Aromatic Ring Breathing	1600, 1580, 1480	Characteristic skeletal vibrations of the benzene ring. [2][3] The 1480 cm ⁻¹ band is often enhanced by fluorine substitution.
C-F Stretch	1200–1260 (Strong)	The C-F bond is highly polar, resulting in a very intense band. This confirms the presence of fluorine at the 4-position.
C-Br Stretch	500–650 (Weak/Med)	Heavy atom stretch. Often appears as a cluster of bands in the far-IR region.
OOP C-H Bending	800–860	Crucial for Isomers. The target molecule has two adjacent hydrogens (H5 and H6). This ortho-coupling typically yields a strong band in this range, distinct from isolated hydrogens.

Comparative Analysis: Target vs. Alternatives

The following table contrasts the target molecule with its most likely impurities/analogs.

Feature	Target: 3-Br-4-F-2-OH	Precursor: 4-F-2-OH	Isomer: 5-Br-4-F-2-OH
$\nu(\text{C=O})$	$\sim 1665 \text{ cm}^{-1}$ (H-bonded)	$\sim 1665 \text{ cm}^{-1}$ (H-bonded)	$\sim 1665 \text{ cm}^{-1}$ (H-bonded)
$\nu(\text{C-Br})$	Present ($\sim 600 \text{ cm}^{-1}$)	Absent	Present
Fingerprint (OOP)	$\sim 830 \text{ cm}^{-1}$ (2 adj H)	$\sim 830 \text{ cm}^{-1}$ (2 adj H)	$\sim 880 \text{ cm}^{-1}$ (Isolated H)
Steric Effect	High (Br at C3 crowds OH)	Low	Low (Br at C5 is distal)

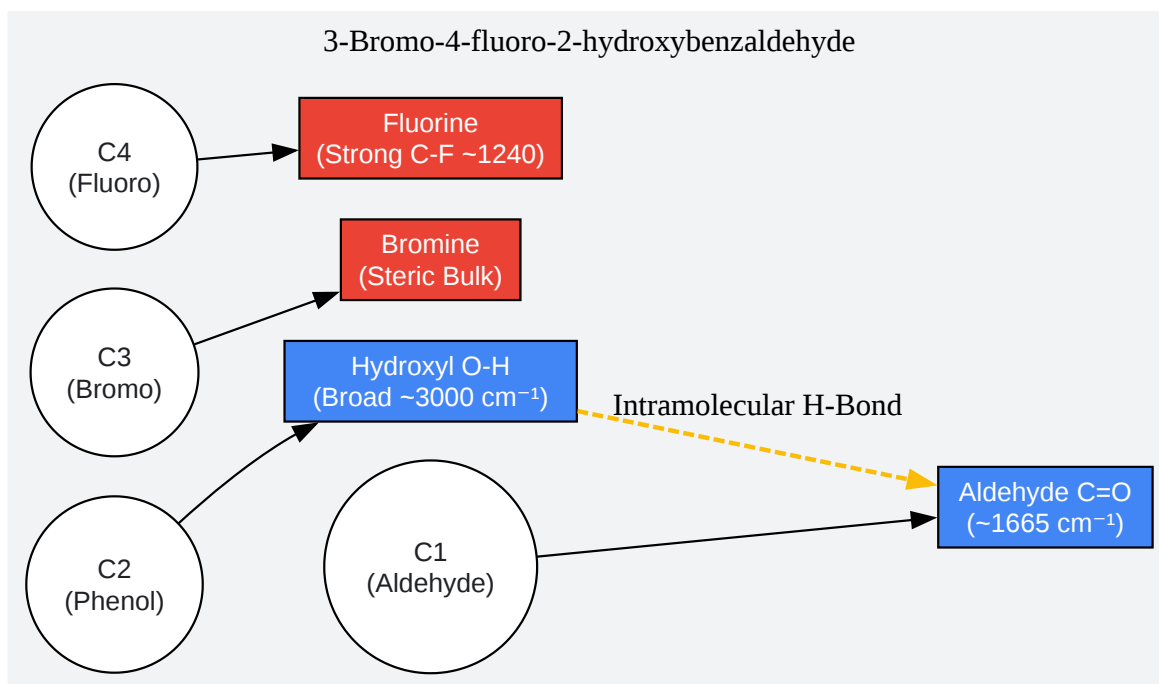
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Analyst Note: The primary differentiator between the 3-bromo and 5-bromo isomers is the Out-of-Plane (OOP) bending region. The 3-bromo isomer leaves protons at C5 and C6 adjacent (ortho coupling), whereas a 5-bromo isomer would leave protons at C3 and C6 isolated (para to each other) or meta, changing the OOP pattern significantly.

Visualizations & Workflows

A. Molecular Structure & H-Bonding Network

The diagram below illustrates the intramolecular hydrogen bond responsible for the spectral shifts.

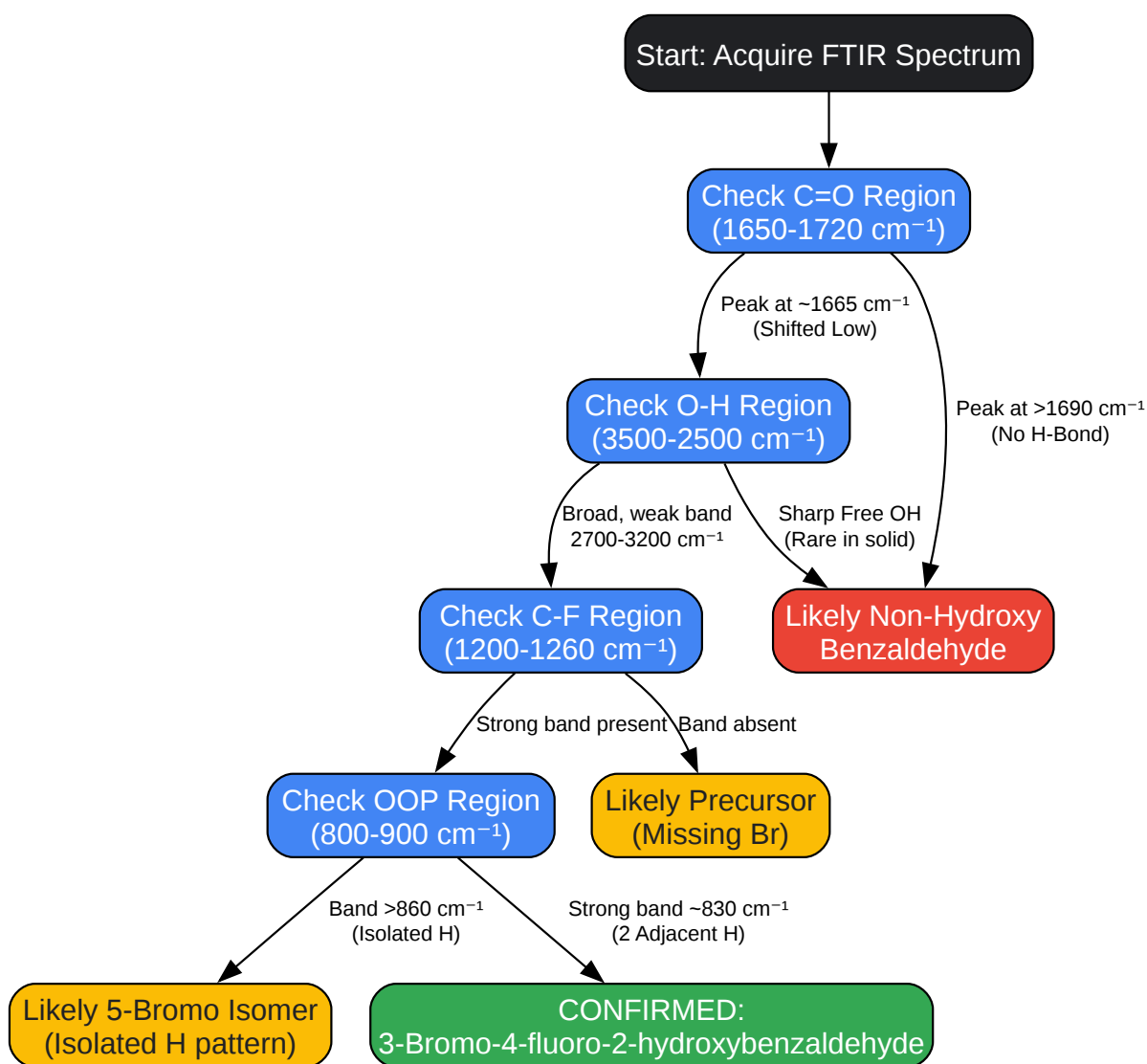


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Caption: Structural schematic highlighting the intramolecular H-bond (yellow dashed) that redshifts the Carbonyl and Hydroxyl bands.

B. Spectral Validation Decision Tree

Use this logic flow to validate the identity of your synthesized or purchased compound.



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Caption: Step-by-step logic flow for validating the compound's identity against common isomers and precursors.

References

- National Institutes of Health (PubChem).Compound Summary: 3-Bromo-4-fluorobenzaldehyde (Structural Analog Data). [\[Link\]](#)
- Chemistry LibreTexts.Infrared Spectroscopy Absorption Table (Halogenated Aromatics). [\[Link\]](#)^[8]
- University of Colorado Boulder.Interpretation of Infrared Spectra: Aromatic Substitution Patterns. [\[Link\]](#)

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Sources

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